

# Acediasulfone: Molecular Properties and Identification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acediasulfone

Cat. No.: B1665413

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This technical guide provides essential physicochemical data for **Acediasulfone**, an antibiotic compound. The information is intended for researchers, scientists, and professionals engaged in drug development and chemical analysis.

## Core Molecular Data

**Acediasulfone** is chemically identified by its specific molecular formula and weight, which are fundamental parameters for quantitative analysis, formulation, and experimental design.

Parameter	Value
Molecular Formula	C <sub>14</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub> S[1][2]
Molecular Weight	306.34 g/mol [1][2]
Exact Mass	306.0674 u[2]

## Logical Relationship of Key Identifiers

The following diagram illustrates the direct relationship between the compound's common name and its fundamental molecular properties.

Acediasulfone	has	Molecular Formula	C <sub>14</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub> S
		Molecular Weight	306.34 g/mol

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## References

- 1. GSRS [precision.fda.gov]
- 2. medkoo.com [medkoo.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)